Application Note: Stability and Storage Protocols for Ac-IETD-CHO

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Compound of Interest		
Compound Name:	*Ac-IETD-CHO*	
Cat. No.:	*B069213*	Get Quote

Executive Summary

Ac-IETD-CHO (Acetyl-Ile-Glu-Thr-Asp-aldehyde) is a potent, reversible inhibitor of Caspase-8 and Granzyme B.[1] Its biological activity relies on a C-terminal aldehyde group, which is chemically reactive and prone to oxidation and epimerization.[1]

- Lyophilized Powder: Stable at -20°C for >2 years if kept desiccated.
- Solubilized (DMSO): Requires -80°C for long-term storage (>3 months). At -20°C, liquid aliquots are viable for only short-term use (<1 month) due to the risk of slow oxidation and hydrolysis.

This guide details the physicochemical mechanisms governing these conditions and provides a standardized protocol for reconstitution and storage to ensure experimental reproducibility.

Scientific Background & Mechanism

Mechanism of Action

Ac-IETD-CHO mimics the cleavage site of Caspase-8 substrates. The tetrapeptide sequence (IETD) provides specificity for the Caspase-8 active site. The electrophilic aldehyde (CHO) group reacts reversibly with the catalytic cysteine thiol (Cys360) of Caspase-8, forming a thiohemiacetal adduct.[1] This covalently blocks the active site, preventing the enzyme from cleaving downstream effectors like Caspase-3, thereby arresting the extrinsic apoptotic pathway.

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Chemical Instability of Peptide Aldehydes

The storage challenge arises from the reactivity of the aldehyde pharmacophore:

- Oxidation: The aldehyde group can oxidize to a carboxylic acid (Ac-IETD-COOH), which is biologically inactive.[1] This process is accelerated by atmospheric oxygen and moisture.
- Epimerization: The

  -carbon of the C-terminal aspartate is susceptible to racemization (L- to D-isomer conversion). The D-isomer does not fit the enzymatic pocket efficiently, leading to loss of potency.
- Hydration/Hemiacetal Formation: In the presence of water or alcohols, aldehydes exist in equilibrium with hydrates (gem-diols) or hemiacetals. While reversible, shifts in this equilibrium can complicate precise dosing.[1]

Comparative Stability Analysis: -20°C vs. -80°C

The following table summarizes stability data based on physicochemical properties and accelerated degradation studies of peptide aldehydes.

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Condition	Form	Stability Duration	Risk Factors	Recommendation
-20°C	Lyophilized Powder	2–4 Years	Moisture absorption (hygroscopic).	Standard. Keep desiccated.
-80°C	Lyophilized Powder	>5 Years	None significant.[1]	Optional. Best for archival banking.
-20°C	Solution (DMSO)	1–3 Months	Slow oxidation; potential precipitation; freeze-thaw damage.	Short-term only. Use for active experiments.
-80°C	Solution (DMSO)	6–12 Months	Minimal.[1] Chemical reactions are kinetically arrested.	Preferred. Mandatory for stock aliquots.
4°C	Solution	< 24 Hours	Rapid hydrolysis and oxidation.	Avoid. Only for immediate use on bench.

Standard Operating Protocol (SOP): Handling & Storage

Reagents Required[1]

- **Ac-IETD-CHO** (Lyophilized).[1]
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered,

  99.9%.[1]

  - Note: Do not use old DMSO.[1] DMSO is hygroscopic; absorbed water promotes inhibitor hydrolysis.

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- Desiccant packs.
- Amber microcentrifuge tubes (1.5 mL) or cryovials.

Protocol: Reconstitution and Aliquoting

- Equilibration: Remove the lyophilized vial from the freezer and place it in a desiccator. Allow it to warm to room temperature (~30 mins) before opening.
  - Why? Opening a cold vial condenses atmospheric moisture onto the powder, causing immediate degradation.
- Solubilization: Add anhydrous DMSO to achieve a stock concentration of 10 mM (typically 5–10 mg/mL depending on MW ~502.5 Da).[1]
  - Calculation: For 1 mg of **Ac-IETD-CHO** (MW: 502.5), add 199

    L of DMSO.[1]
  - Technique: Vortex gently until fully dissolved. Avoid vigorous bubbling which introduces oxygen.
- Aliquoting: Immediately dispense the stock solution into small, single-use aliquots (e.g., 10–50

  L).
  - Why? Peptide aldehydes in DMSO are sensitive to freeze-thaw cycles.[1] Repeated thawing introduces moisture and oxygen.
- Storage:
  - Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath.
  - Store at -80°C for long-term stability.[2]
  - Store at -20°C only if aliquots will be used within 4 weeks.

Usage in Assays

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- Thaw an aliquot only once.
- Dilute into aqueous buffer (e.g., PBS or Reaction Buffer) immediately before adding to cells or enzyme.
- Do not store aqueous dilutions. The aldehyde reacts with water (hydration) and buffer components over time.

Quality Control (QC): Verification of Activity

If storage conditions are compromised, perform a Caspase-8 activity assay to verify potency.[1]

- System: Jurkat cells treated with anti-Fas antibody (clone CH-11) or Recombinant Caspase-8 enzyme.[1]
- Substrate: Ac-IETD-pNA (colorimetric) or Ac-IETD-AMC (fluorometric).[1]
- Test: Compare the IC50 of the stored inhibitor against a fresh commercial standard.
  - Acceptance Criteria: IC50 shift < 2-fold compared to fresh lot.

Visualizations

Biological Context: Caspase-8 Pathway

This diagram illustrates where **Ac-IETD-CHO** intervenes in the extrinsic apoptosis pathway.[1]

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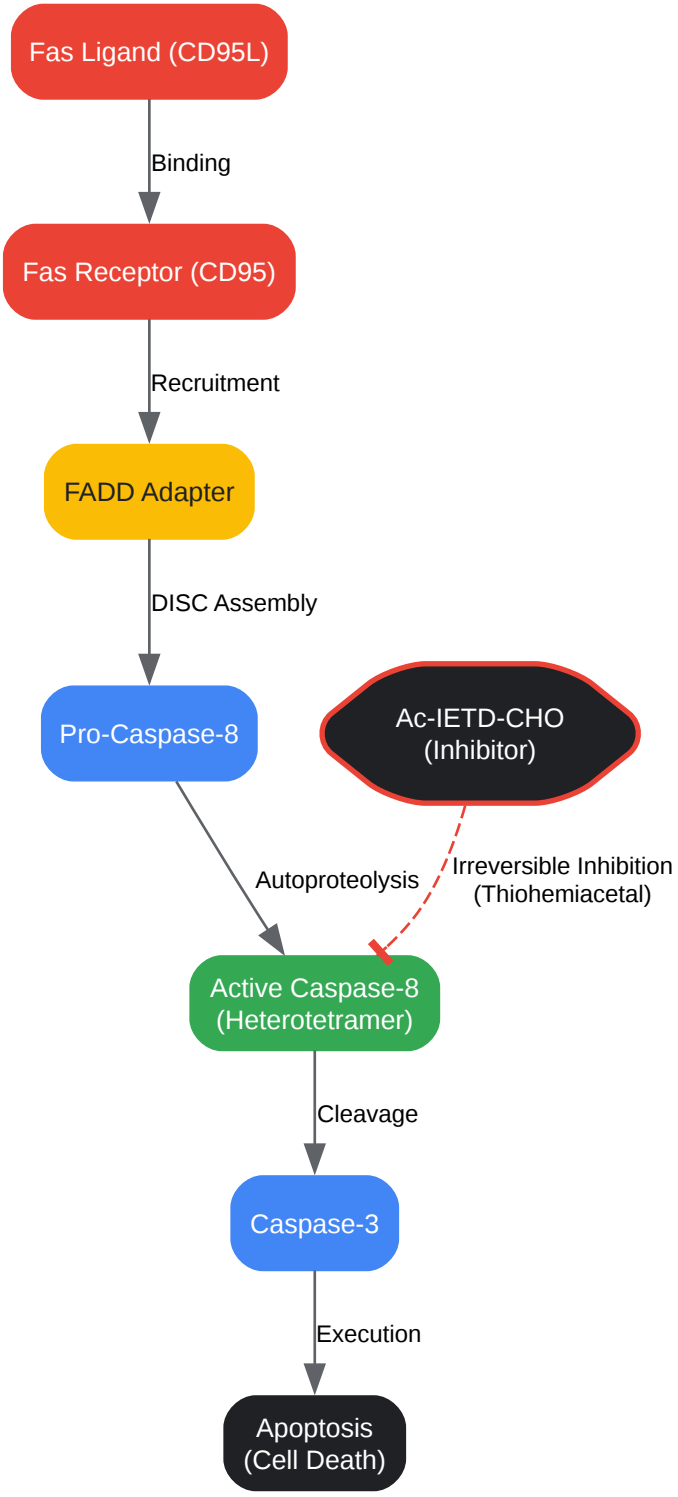

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Figure 1: Mechanism of Action.[1] **Ac-IETD-CHO** blocks the extrinsic apoptotic cascade by inhibiting Active Caspase-8.

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Storage Workflow Decision Tree

A logic flow for handling the reagent upon receipt.

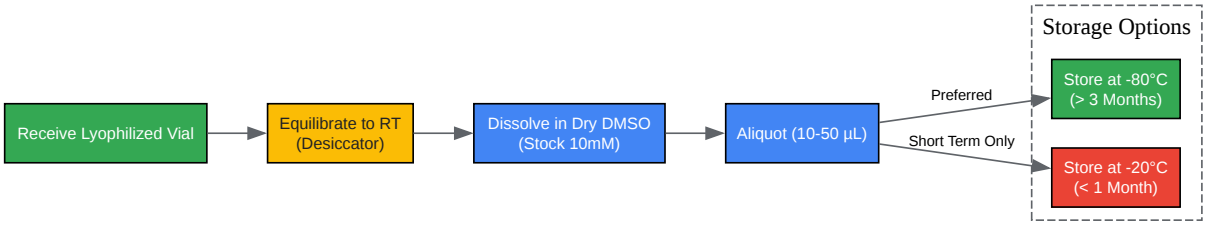

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Figure 2: Optimal handling workflow to minimize hydrolytic degradation and oxidation.

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